

# An In-depth Technical Guide to 4'-Ethylacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4'-Ethylacetophenone**, including its chemical identity, physicochemical properties, synthesis, and key applications relevant to scientific research and drug development.

### **Chemical Identity**

The standardized IUPAC name for **4'-Ethylacetophenone** is 1-(4-ethylphenyl)ethanone[1][2]. It is an organic compound classified as an aromatic ketone[3].

A variety of synonyms are used in literature and commercial listings for this compound. These are crucial to recognize for comprehensive literature searches and material sourcing.

Table 1: Synonyms for 1-(4-ethylphenyl)ethanone



Synonym	Source
4'-Ethylacetophenone	[1][3][4]
p-Ethylacetophenone	[1][4]
1-(4-Ethylphenyl)ethan-1-one	[1][3]
1-Acetyl-4-ethylbenzene	[1][3]
p-Acetylethylbenzene	[1][5]
p-Ethylphenyl methyl ketone	[1][4]
Ethanone, 1-(4-ethylphenyl)-	[1][3]
Acetophenone, 4'-ethyl-	[1][3]

### **Physicochemical Properties**

**4'-Ethylacetophenone** is a colorless to pale yellow liquid with a characteristic sweet, floral odor[3]. It is stable under normal conditions but should be handled with care as it can be an irritant[3]. It is moderately soluble in water but shows good solubility in organic solvents like ethanol, ether, chloroform, and ethyl acetate[3][5][6].

Table 2: Physicochemical Data of 4'-Ethylacetophenone



Property	Value	Reference(s)
Molecular Formula	C10H12O	[3][4][6]
Molecular Weight	148.20 g/mol	[1]
CAS Number	937-30-4	[1][3][6]
Appearance	Colorless to pale yellow liquid	[3][6]
Density	0.993 g/mL at 25 °C	[5][6]
Melting Point	-20.6 °C	[6]
Boiling Point	239.6 °C at 760 mmHg; 125 °C at 20 mmHg	[5][6]
Flash Point	91 °C (195.8 °F) - closed cup	
Refractive Index	n20/D 1.5293	[5][6]
LogP	2.45160	[6]
Hydrogen Bond Donor Count	0	[6]
Hydrogen Bond Acceptor Count	1	[6]

### **Experimental Protocols**

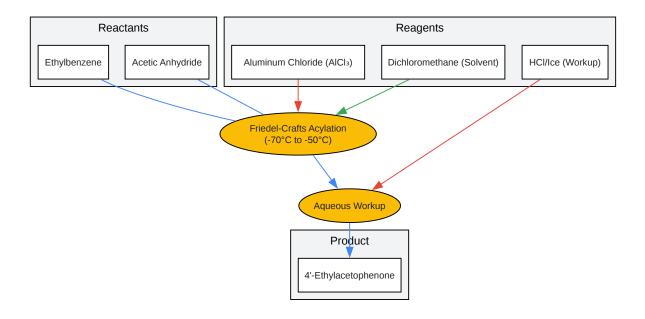
A common method for the synthesis of **4'-Ethylacetophenone** is the Friedel-Crafts acylation of ethylbenzene[7].

#### Protocol:

- A solution of ethylbenzene (10.6 g, 99.85 mmol) in dichloromethane (100 mL) is chilled to -70 °C[7].
- Aluminum (III) chloride (27 g, 202.49 mmol) is added to the chilled solution[7].
- A solution of acetic anhydride (10.2 g, 99.91 mmol) in dichloromethane (20 mL) is added dropwise over 3 hours, maintaining the temperature at -70 °C[7].



- The resulting solution is maintained for 2 hours at a temperature between -70 and -50 °C[7].
- The reaction mixture is then added to a mixture of ice and hydrochloric acid (100 mL)[7].
- The product is extracted with dichloromethane, and the organic layer is dried, filtered, and concentrated to yield 1-(4-ethylphenyl)ethanone as a colorless liquid[7].



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Caption: Friedel-Crafts synthesis of 4'-Ethylacetophenone.

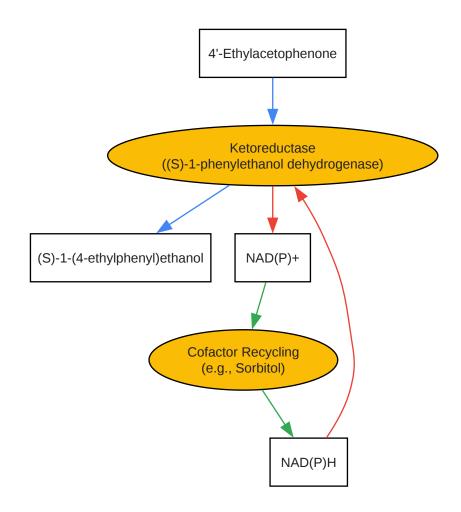
**4'-Ethylacetophenone** can undergo enantioselective reduction to form chiral 1-(4-ethylphenyl)ethanol, a valuable building block in pharmaceutical synthesis. This biotransformation can be achieved using ketoreductases[8].

#### **Protocol Outline:**

• A whole-cell catalysis system utilizing a specific ketoreductase, such as (S)-1-phenylethanol dehydrogenase from Aromatoleum aromaticum, is employed[8].



- 4'-Ethylacetophenone serves as the substrate.
- The reaction is carried out in a suitable buffer system.
- A carbon source, such as sorbitol, is used for cofactor recycling, which can improve the chemical yield to 85-99%[8].
- The reaction progress is monitored by measuring the concentrations of the substrate (4'-ethylacetophenone) and the product (1-(4-ethylphenyl)ethanol) over time[8].



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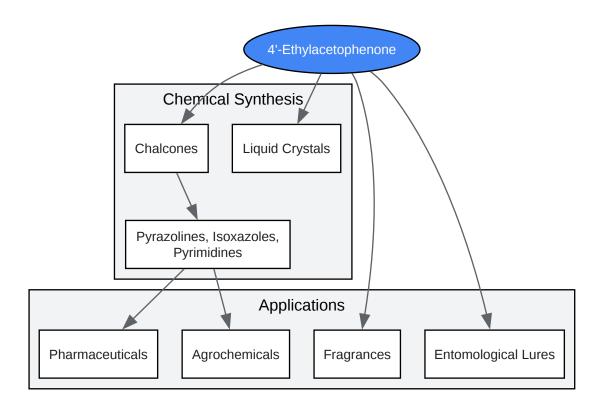
Caption: Biocatalytic reduction of **4'-Ethylacetophenone**.

### **Applications in Research and Drug Development**

**4'-Ethylacetophenone** is a versatile intermediate in organic synthesis. Its applications include:



- Fragrance Industry: It is used in the fragrance industry due to its sweet, floral scent[3].
- Intermediate in Organic Synthesis: Its chemical structure allows for various reactions, making it a useful building block for more complex molecules[3]. It can be used to produce 1,1'-p-phenylene-bis-ethanone[5][6].
- Pharmaceutical and Agrochemical Research: It is a precursor for the synthesis of chalcones, which can be further elaborated into flavonoids and various heterocyclic compounds like pyrazolines, isoxazoles, and pyrimidines[4]. Acetophenone and its derivatives are considered valuable precursors in drug synthesis[9].
- Liquid Crystal Intermediate: It serves as an intermediate in the production of liquid crystals[6].
- Entomology Research: It has been identified as a volatile compound in foot odor that is attractive to Anopheles gambiae sensu stricto Giles, the primary vector for malaria, suggesting its potential use in developing lures for mosquito control[10]. It has also been shown to elicit a response in the olfactory receptor of the insect Spodoptera litura[10].



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Caption: Application workflow of 4'-Ethylacetophenone.

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